

Cbz-Tyr(tBu)-OMe CAS number and molecular weight

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Compound of Interest

Compound Name: Z-Tyr(tbu)-ome

Cat. No.: B554264

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Technical Guide: Cbz-Tyr(tBu)-OMe

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of N- α -Carbobenzyloxy-O-tert-butyl-L-tyrosine methyl ester, commonly referred to as **Cbz-Tyr(tBu)-OMe**. This compound is a crucial intermediate in synthetic organic chemistry, particularly in the field of peptide synthesis. Its dual-protection scheme, with the Cbz group on the amine and the tert-butyl ether on the phenolic side chain, offers strategic advantages for the controlled assembly of complex peptide structures.

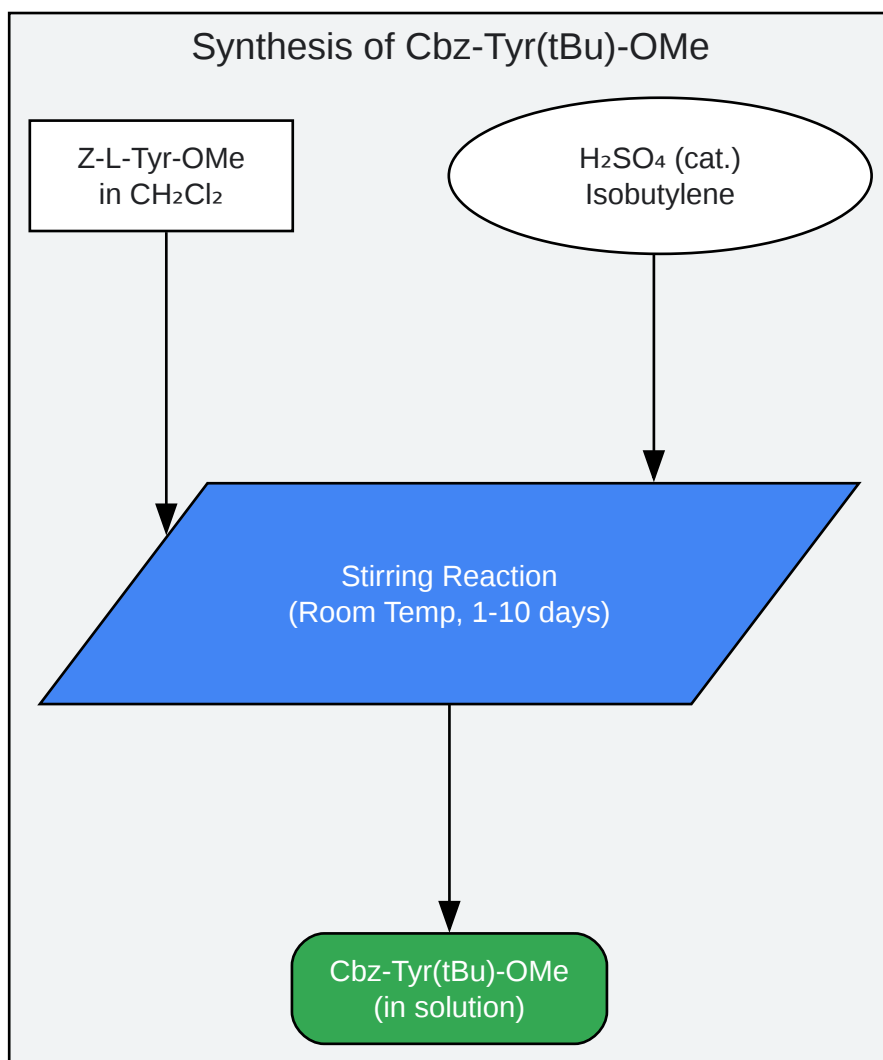
Core Compound Data

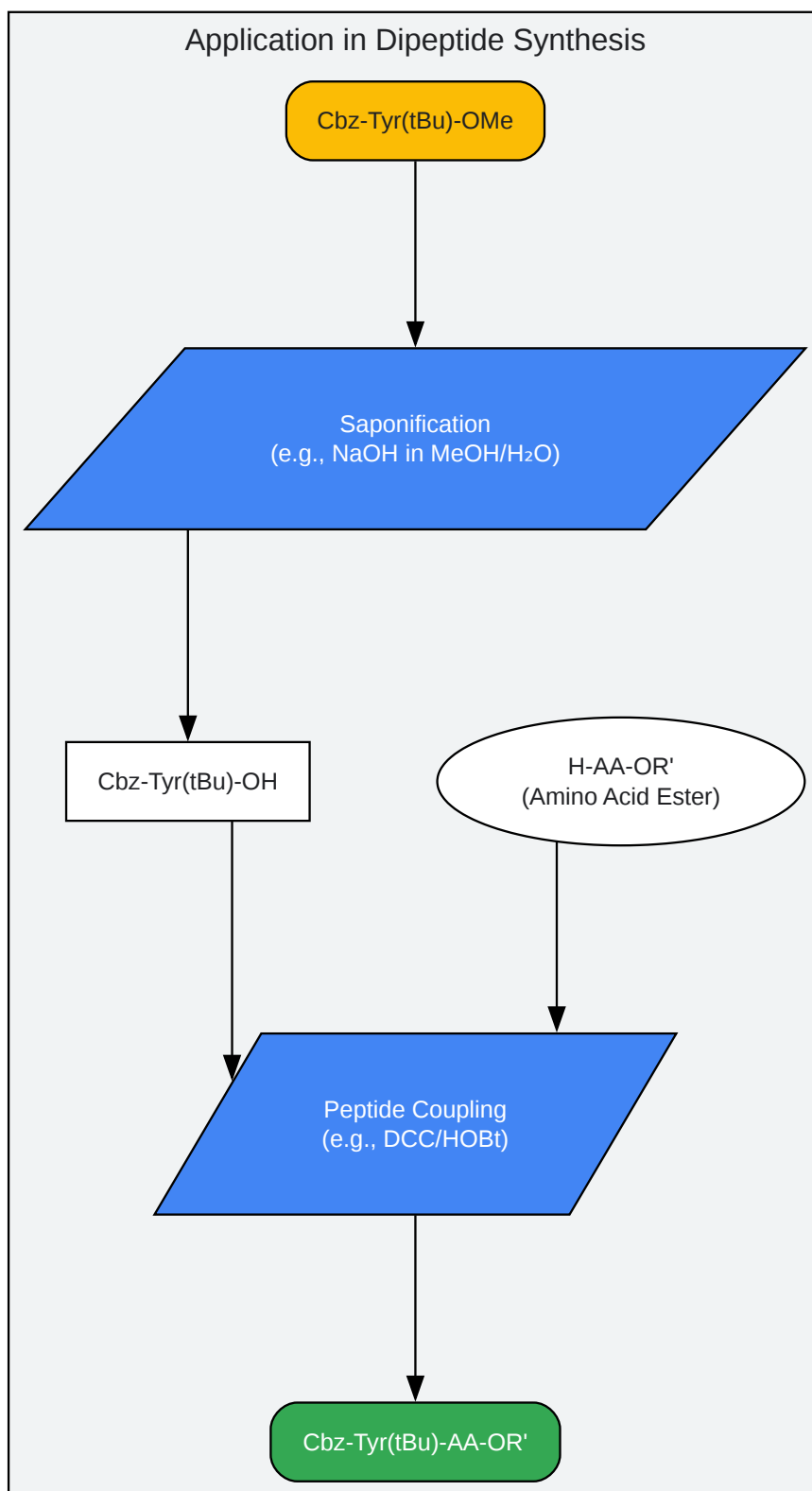
The fundamental physicochemical properties of **Cbz-Tyr(tBu)-OMe** are summarized below. These values are essential for reaction planning, stoichiometry calculations, and analytical characterization.

Property	Value	Source
CAS Number	5068-29-1	[1]
Molecular Formula	C ₂₂ H ₂₇ NO ₅	[2]
Molecular Weight	385.45 g/mol	[2]
Appearance	White to off-white solid	[2]
Boiling Point (Predicted)	529.8 ± 50.0 °C	[2]
Density (Predicted)	1.138 ± 0.06 g/cm ³	[2]
Storage Temperature	Room Temperature (Sealed in dry conditions)	[2]

Synthetic and Application Workflows

The utility of **Cbz-Tyr(tBu)-OMe** is best understood through its synthesis and subsequent application in peptide chemistry. The following diagrams illustrate these key processes.





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References

- 1. Z-Tyr(tbu)-ome | C22H27NO5 | CID 7019804 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Z-TYR(TBU)-OME | 5068-29-1 [amp.chemicalbook.com]
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